

A Technical Guide to the Physical Properties of Gentisic Acid Sodium Salt Hydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Gentisic acid sodium salt hydrate*

Cat. No.: *B1438423*

[Get Quote](#)

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of active pharmaceutical ingredients and excipients is paramount.

Gentisic acid sodium salt hydrate, a derivative of benzoic acid, is utilized for its analgesic and anti-inflammatory properties, and as an antioxidant excipient in pharmaceutical preparations.^[1] This technical guide provides a detailed overview of its core physical characteristics, compiling available data into a clear, accessible format.

Core Physical Properties

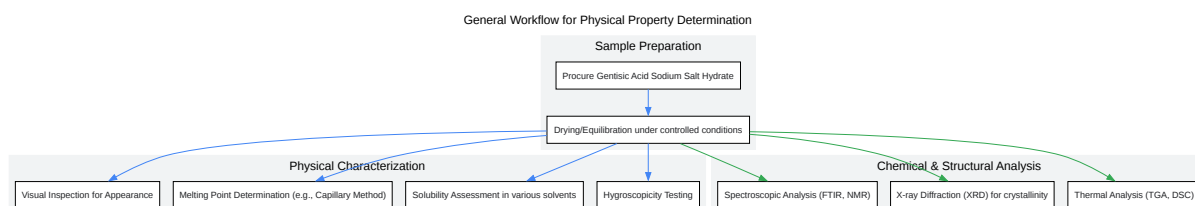
The physical properties of **Gentisic acid sodium salt hydrate** are summarized in the table below. These properties are critical for formulation development, stability testing, and ensuring the quality and efficacy of the final drug product.

Property	Value	Source(s)
Appearance	White to orange to green powder or crystals; Off-white solid.	[2][3][4]
Molecular Formula	C ₇ H ₅ NaO ₄ ·xH ₂ O	
(anhydrous salt: C ₇ H ₅ NaO ₄)	[4][5][6]	
(hydrate: C ₇ H ₇ NaO ₅)	[7][8]	
Molecular Weight	176.10 g/mol (anhydrous)	[4][6][9]
194.12 g/mol (hydrate)	[7][8]	
Melting Point	>220°C (decomposes)	[2][3]
Boiling Point	406.9 °C at 760 mmHg (for the sodium salt)	[4]
Solubility	Soluble in water.	[2][3]
pKa	2.93 (for Gentisic acid at 25°C)	[9]
Storage Temperature	Room Temperature, under inert atmosphere.	[2][3]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **Gentisic acid sodium salt hydrate** are not extensively available in public literature. However, standardized methodologies as outlined in pharmacopeias such as the United States Pharmacopeia (USP) and the European Pharmacopoeia (Ph. Eur.) are typically employed.

A generalized workflow for the characterization of the physical properties of a pharmaceutical salt like **Gentisic acid sodium salt hydrate** is depicted below.



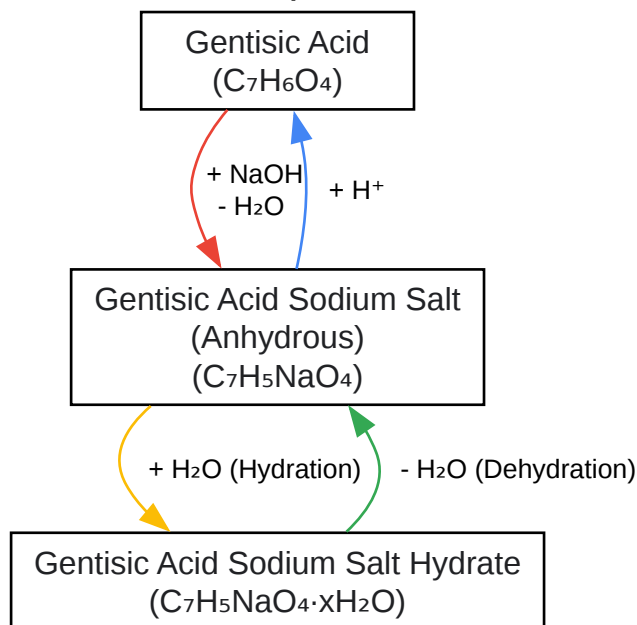
[Click to download full resolution via product page](#)

A generalized workflow for determining physical properties.

Chemical Relationships

Gentisic acid sodium salt hydrate is intrinsically related to gentisic acid and its anhydrous sodium salt. The following diagram illustrates the chemical transformations between these entities.

Chemical Relationships of Gentisic Acid Forms



[Click to download full resolution via product page](#)

Relationships between Gentisic acid and its sodium salts.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. usbio.net [usbio.net]
- 2. Sodium gentisate | 4955-90-2 [amp.chemicalbook.com]
- 3. Sodium gentisate | 4955-90-2 [chemicalbook.com]
- 4. bocsci.com [bocsci.com]
- 5. benzoic acid, 2,5-dihydroxy-, monosodium salt | $C_7H_5NaO_4$ | CID 23663629 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Sodium Gentisate | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]

- 7. Sodium Gentisate Hydrate | C7H7NaO5 | CID 43835012 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. GSRS [gsrs.ncats.nih.gov]
- 9. Gentisic Acid [drugfuture.com]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Gentisic Acid Sodium Salt Hydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1438423#what-are-the-physical-properties-of-gentisic-acid-sodium-salt-hydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com